

Spectral Properties of Xylenol Orange Tetrasodium Salt: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Xylenol orange tetrasodium salt, IND*

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This technical guide provides a comprehensive overview of the core spectral properties of Xylenol Orange tetrasodium salt, a versatile organic reagent widely utilized as a metal indicator and in various biochemical assays. This document outlines its absorption and fluorescence characteristics, the influence of pH, and its interaction with metal ions, presenting quantitative data in structured tables and detailing experimental protocols for key analytical methods.

Core Spectral Characteristics

Xylenol Orange tetrasodium salt is a fluorescent compound with distinct absorption and emission properties that are highly sensitive to its chemical environment, particularly pH and the presence of metal ions.

Absorption and Emission Spectra

In its unbound form, Xylenol Orange exhibits characteristic absorption maxima. However, its most notable spectral feature is the significant shift in its absorption spectrum upon chelation

with metal ions. It is also fluorescent, though this property is less commonly exploited in routine applications.

Table 1: General Spectral Properties of Xylenol Orange Tetrasodium Salt

Property	Wavelength (nm)	Conditions	Reference
Absorption Maximum (λ_{max})	439 - 440	Acidic to neutral pH (unbound)	[1][2]
Absorption Maximum (λ_{max})	583	Alkaline solution (0.1 M NaOH)	[3][4]
Absorption Maximum (λ_{max})	590	Absence of sulfuric acid (deprotonated)	[5]
Excitation Maximum	440 & 570	-	[6]
Emission Maximum	610	-	[6]

Influence of pH and Metal Ion Complexation

The spectral properties of Xylenol Orange are profoundly influenced by pH. The color of the free indicator is dependent on its protonation state.[7] In acidic solutions, it is typically yellow, while in alkaline solutions, it turns violet.[7][8] This pH-dependent color change is a critical consideration in its use as an indicator.

The formation of complexes with metal ions leads to a distinct color change, typically to red or violet, and a corresponding shift in the absorption maximum.[7] This property is the basis for its widespread use in complexometric titrations.

Table 2: Absorption Maxima of Xylenol Orange Tetrasodium Salt in the Presence of Various Metal Ions

Metal Ion	Complex Absorption Maximum (λ_{max}) (nm)	pH/Conditions	Reference
Fe ³⁺	~585	Acidic (Fricke-gel dosimeters)	[5]
Fe ³⁺	560	Acidic (FOX Assay)	[9][10]
Fe ³⁺	520 - 590 (progressive shift)	In the presence of cumene hydroperoxide	[1]
Sr ²⁺	570	-	[11][12]
VO ²⁺	-	pH 6.0	[2]
Zr ⁴⁺	-	pH 3.0 - 4.0	[13]
Ru ²⁺	583	pH 2.5 - 5.0	[12]
Th ⁴⁺	510	pH 5.8	
Various (Cu, Ni, Co, Pb, Fe, Cd)	-	pH 7-9 for sorption	[14]

Experimental Protocols

UV-Vis Spectrophotometric Analysis of Xylenol Orange

This protocol outlines the general procedure for determining the absorption spectrum of Xylenol Orange and its complexes.

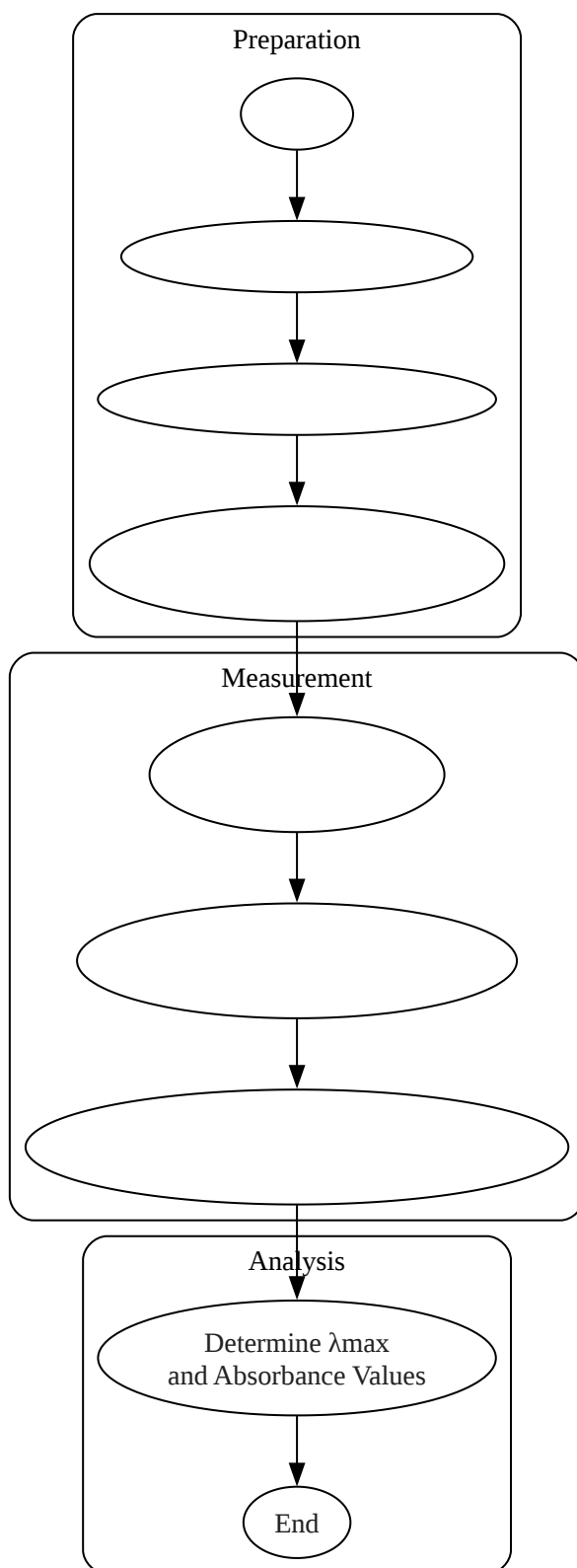
Materials:

- Xylenol Orange tetrasodium salt
- Spectrophotometer (UV-Vis)
- Quartz cuvettes

- Appropriate buffer solutions
- Metal salt solutions (e.g., FeCl_3 , SrCl_2)
- Deionized water

Procedure:

- Instrument Preparation: Turn on the spectrophotometer and allow it to warm up as per the manufacturer's instructions.
- Blank Measurement: Fill a quartz cuvette with the same solvent (e.g., buffer solution) that will be used to dissolve the Xylenol Orange. Place the cuvette in the spectrophotometer and record a baseline spectrum.
- Sample Preparation: Prepare a stock solution of Xylenol Orange tetrasodium salt in the desired solvent. For studying metal complexes, prepare stock solutions of the metal salts.
- Measurement of Unbound Xylenol Orange: Dilute the Xylenol Orange stock solution to the desired concentration in the appropriate buffer. Transfer the solution to a quartz cuvette and record the absorption spectrum over the desired wavelength range (e.g., 300-700 nm).
- Measurement of Metal Complexes: To a solution of Xylenol Orange, add a specific amount of the metal salt solution. Allow sufficient time for the complex to form. Record the absorption spectrum. This can be repeated with varying concentrations of the metal ion to observe spectral changes.[5]
- Data Analysis: Identify the wavelength of maximum absorbance (λ_{max}) for each spectrum.



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Ferrous Oxidation-Xylenol Orange (FOX) Assay for Peroxide Detection

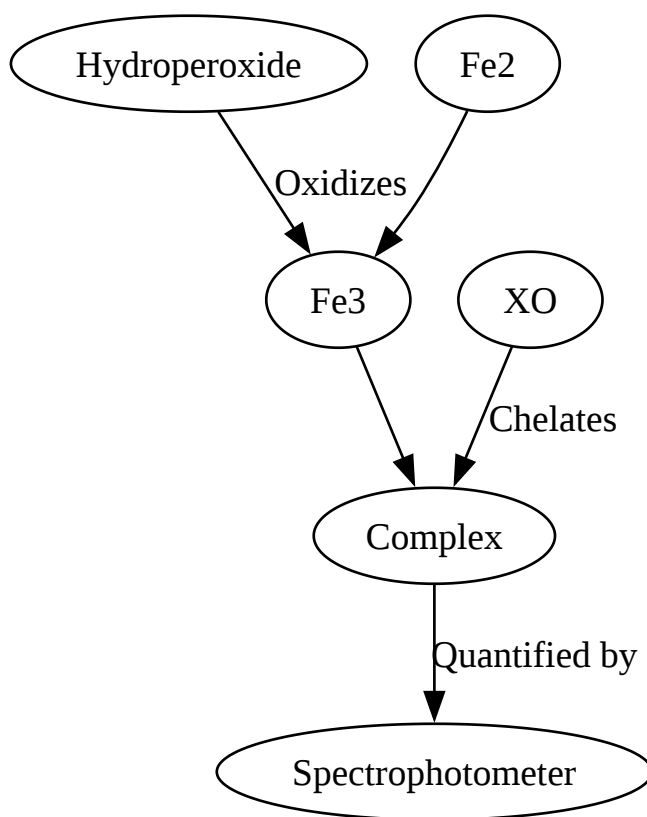
This assay is a widely used method for the determination of hydroperoxides and relies on the oxidation of Fe^{2+} to Fe^{3+} , which then forms a colored complex with Xylenol Orange.[\[9\]](#)[\[10\]](#)

Materials:

- FOX reagent (e.g., 250 μM ammonium ferrous sulfate, 100 μM Xylenol Orange, 25 mM H_2SO_4 , and 4 mM butylated hydroxytoluene in 90% methanol)
- Sample containing hydroperoxides
- Spectrophotometer or microplate reader

Procedure:

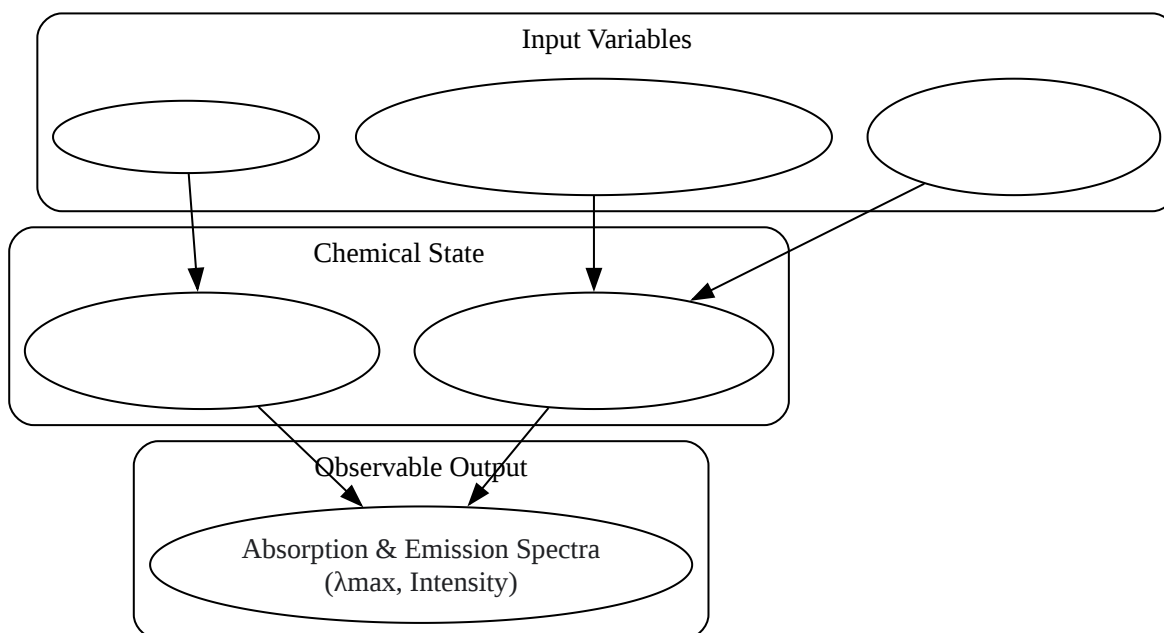
- Reagent Preparation: Prepare the FOX reagent. The exact composition can be adjusted based on the specific application.[\[1\]](#)
- Sample Incubation: Add the sample to the FOX reagent.
- Incubation: Incubate the mixture at room temperature for a defined period (e.g., 30 minutes) to allow for the reaction to complete.
- Absorbance Measurement: Measure the absorbance of the resulting Fe^{3+} -Xylenol Orange complex at or near its absorption maximum (typically around 560 nm).[\[9\]](#)[\[10\]](#)
- Quantification: The concentration of hydroperoxides in the sample is determined by comparing the absorbance to a standard curve prepared using known concentrations of a hydroperoxide standard (e.g., hydrogen peroxide or cumene hydroperoxide).



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Logical Relationships in Spectral Analysis

The spectral characteristics of Xylenol Orange are governed by a set of interconnected variables. The following diagram illustrates the logical relationship between the chemical environment and the observed spectral output.



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References

- 1. [researchgate.net](https://www.researchgate.net) [researchgate.net]
- 2. Solved 19-5. The metal ion indicator xylenol orange (Table | Chegg.com [chegg.com])
- 3. Absorption [Xylenol Orange] | AAT Bioquest [aatbio.com]
- 4. [merckmillipore.com](https://www.merckmillipore.com) [merckmillipore.com]
- 5. [par.nsf.gov](https://www.par.nsf.gov) [par.nsf.gov]
- 6. Xylenol orange - Wikipedia [en.wikipedia.org]

- [7. csun.edu \[csun.edu\]](https://csun.edu)
- [8. scribd.com \[scribd.com\]](https://scribd.com)
- [9. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](https://pdfs.semanticscholar.org)
- [10. FOX reagent - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [11. jcsp.org.pk \[jcsp.org.pk\]](https://jcsp.org.pk)
- [12. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [13. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [14. tandfonline.com \[tandfonline.com\]](https://tandfonline.com)
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